

4-Propylbenzamide: Structural Analysis, Synthesis, and Pharmaceutical Utility

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Compound of Interest

Compound Name: 4-Propylbenzamide

CAS No.: 121193-17-7

Cat. No.: B053233

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CAS Registry Number: 121193-17-7 IUPAC Name: **4-Propylbenzamide** Chemical Formula: $C_{10}H_{13}NO$ Molecular Weight: 163.22 g/mol [\[1\]](#)

Executive Summary & Structural Distinction

4-Propylbenzamide is a primary benzamide derivative characterized by a propyl chain at the para (4-) position of the benzene ring. It serves as a versatile building block in the synthesis of soluble epoxide hydrolase (sEH) inhibitors, kinase inhibitors, and quorum-sensing antagonists.

Critical Disambiguation: Researchers must distinguish this compound from its isomer, N-Propylbenzamide (CAS 10546-70-0).

- **4-Propylbenzamide** (Target): Propyl group attached to the aromatic ring (C4). Functionality = Primary Amide ().
- N-Propylbenzamide (Isomer): Propyl group attached to the amide nitrogen.[\[2\]](#)[\[3\]](#) Functionality = Secondary Amide ()

).

This guide focuses exclusively on the **4-Propylbenzamide** (Ring-substituted) chemotype.

Molecular Architecture & Physicochemical Profile

Electronic and Steric Properties

The 4-propyl group acts as a weak electron-donating group (EDG) via hyperconjugation (), slightly increasing the electron density of the aromatic ring compared to unsubstituted benzamide. However, the inductive effect is minimal.

- **Lipophilicity (LogP):** The propyl chain significantly enhances lipophilicity compared to benzamide (LogP ~0.64). **4-Propylbenzamide** has a calculated LogP (cLogP) of approximately 2.4 – 2.8, making it ideal for hydrophobic pocket occupancy in protein targets.
- **H-Bonding Potential:** The primary amide moiety provides:
 - **Two H-Bond Donors (HBD):** The protons.
 - **One H-Bond Acceptor (HBA):** The Carbonyl oxygen ().

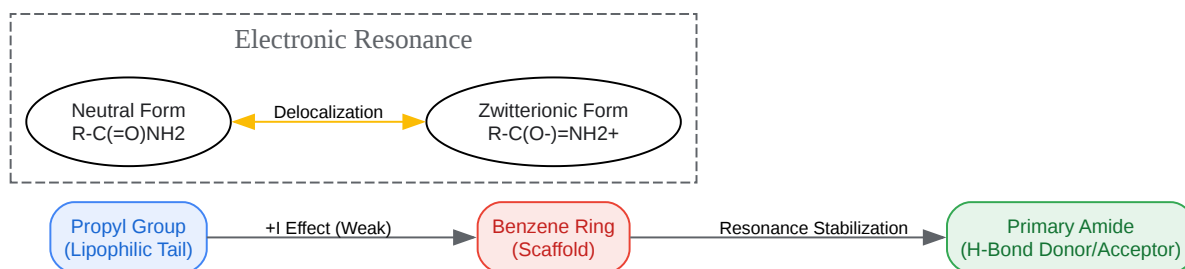
Predicted Physicochemical Data

Data derived from structural homologs (4-ethylbenzamide, 4-isopropylbenzamide) and computational consensus.

Property	Value / Range	Confidence
Physical State	Crystalline Solid	High
Melting Point	150 – 155 °C (Estimated)	Medium (Homolog extrapolation)
Boiling Point	~300 °C (at 760 mmHg)	High (Predicted)
pKa (Conjugate Acid)	~ -1.5 (Amide oxygen protonation)	High
Solubility	Soluble in DMSO, MeOH, DCM; Low in Water	High

Structural Visualization

The following diagram illustrates the chemical structure and the electronic resonance contribution of the amide group.



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Caption: Structural connectivity and resonance stabilization of **4-Propylbenzamide**.

Synthetic Protocols

The most robust synthesis of **4-Propylbenzamide** proceeds via the activation of 4-propylbenzoic acid to its acid chloride, followed by ammonolysis. This method avoids the poor atom economy of coupling reagents.

Reagents & Materials

- Precursor: 4-Propylbenzoic acid (CAS 2438-05-3)[4]
- Reagent: Thionyl Chloride () or Oxalyl Chloride
- Nucleophile: Aqueous Ammonia (28-30%) or Ammonia gas
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)

Step-by-Step Methodology

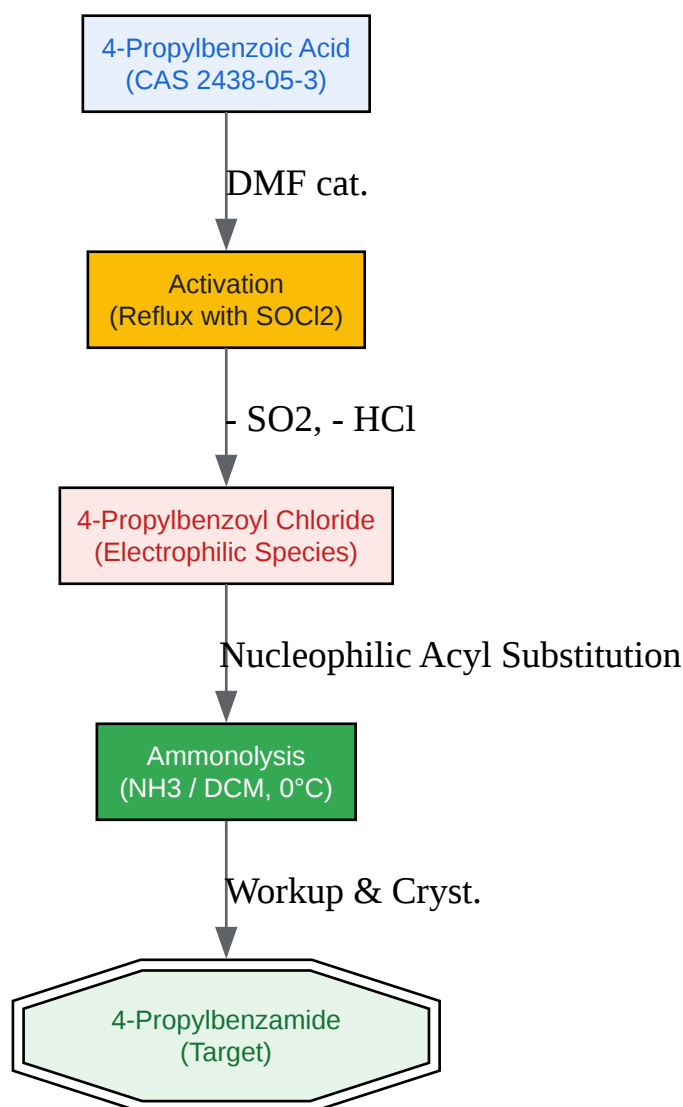
Step 1: Formation of 4-Propylbenzoyl Chloride

- Charge a round-bottom flask with 4-Propylbenzoic acid (1.0 equiv).
- Add dry DCM (5 mL/mmol) under an inert atmosphere (or Ar).
- Add Thionyl Chloride (1.5 equiv) dropwise. Add a catalytic amount of DMF (1-2 drops) to accelerate the reaction.
- Reflux at 40°C for 2-3 hours until gas evolution (,) ceases.
- In-process check: Monitor by TLC (convert an aliquot to methyl ester with MeOH) to ensure consumption of acid.
- Concentrate the mixture in vacuo to remove excess . The resulting oil is 4-Propylbenzoyl chloride.

Step 2: Ammonolysis

- Redissolve the crude acid chloride in dry DCM or THF.
- Cool the solution to 0°C in an ice bath.
- Slowly add Aqueous Ammonia (5.0 equiv) or bubble gas through the solution. Caution: Exothermic reaction.
- Stir at room temperature for 1 hour.
- Workup: Dilute with water. Extract with Ethyl Acetate (EtOAc).^[5] Wash organic layer with Sat. (to remove unreacted acid) and Brine.
- Dry over , filter, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Hexane/EtOAc).

Synthetic Workflow Diagram



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Caption: Two-step synthesis of **4-Propylbenzamide** from 4-propylbenzoic acid.

Analytical Characterization

As direct spectral data for CAS 121193-17-7 is often conflated with the N-propyl isomer, the following data is predicted based on high-confidence homologs (4-propylbenzoic acid and benzamide) to guide validation.

Nuclear Magnetic Resonance (-NMR)

Solvent: DMSO-

or

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Amide	7.80 – 8.00 (DMSO)	Broad Singlet	2H	Amide protons (Exchangeable)
Ar-H (Ortho to C=O)	7.75 – 7.85	Doublet (Hz)	2H	Aromatic Ring (Positions 2,[6]6)
Ar-H (Meta to C=O)	7.25 – 7.30	Doublet (Hz)	2H	Aromatic Ring (Positions 3,[6]5)
Benzylic	2.60 – 2.65	Triplet (Hz)	2H	Propyl -CH2
Middle	1.60 – 1.70	Sextet	2H	Propyl -CH2
Terminal	0.90 – 0.95	Triplet (Hz)	3H	Propyl -CH3

Mass Spectrometry (MS)

- Molecular Ion (): 163.1 m/z
- Key Fragments:
 - m/z 146 (): Loss of ammonia.
 - m/z 119 ()

): Propylbenzene cation.

- m/z 91 (

): Tropylium ion (characteristic of alkylbenzenes).

Applications in Drug Discovery

Fragment-Based Drug Discovery (FBDD)

4-Propylbenzamide serves as an excellent "fragment" due to its low molecular weight (<200 Da) and high ligand efficiency.

- Mechanism: The amide group anchors the molecule in the active site (e.g., hinge region of kinases) via hydrogen bonding, while the propyl group probes hydrophobic pockets (e.g., the gatekeeper region).

Soluble Epoxide Hydrolase (sEH) Inhibition

Derivatives of **4-propylbenzamide** are explored as inhibitors of sEH, an enzyme involved in the metabolism of epoxyeicosatrienoic acids (EETs).

- Therapeutic Relevance: Inhibition of sEH is a strategy for treating hypertension and inflammation. The 4-propyl group mimics the lipophilic arachidonic acid chain.

Quorum Sensing Inhibitors

Research indicates that benzamide derivatives, including those with 4-alkyl substitutions, can act as antagonists for the PqsR receptor in *Pseudomonas aeruginosa*.

- Impact: Disrupts biofilm formation and virulence factor production without killing the bacteria, reducing evolutionary pressure for resistance.^[7]

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